

Dodecylphosphocholine-d25: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dodecylphosphocholine-d25*

Cat. No.: *B12401585*

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An In-depth Examination of a Key Detergent in Membrane Protein Research and Drug Development

Dodecylphosphocholine-d25 (DPC-d25) is a deuterated version of the zwitterionic detergent Dodecylphosphocholine (DPC). Its primary application lies in the field of structural biology, specifically in Nuclear Magnetic Resonance (NMR) spectroscopy studies of membrane proteins. The substitution of hydrogen atoms with deuterium in the dodecyl chain makes DPC-d25 invaluable for minimizing solvent-related signals in NMR experiments, thereby enhancing the resolution and quality of the data obtained for the protein of interest. This technical guide provides a comprehensive overview of DPC-d25, including its chemical and physical properties, detailed experimental protocols for its use, and its emerging applications in drug development.

Core Properties and Specifications

Dodecylphosphocholine and its deuterated analogs are crucial for solubilizing and stabilizing membrane proteins in a state that mimics their native lipid bilayer environment. The choice between the non-deuterated, partially deuterated (d25), and fully deuterated (d38) forms depends on the specific requirements of the experiment.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Dodecylphosphocholine-d25** and its related compounds.

Identifier	Dodecylphosphocholine-d25	Dodecylphosphocholine (DPC)	Dodecylphosphocholine-d38
CAS Number	861924-55-2 [1] [2] [3]	29557-51-5 [1] [4]	130890-78-7 [5] [6]
Molecular Formula	$C_{17}H_{38}NO_4P$ [3]	$C_{17}H_{38}NO_4P$ [4]	$C_{17}D_{38}NO_4P$ [5]
Molecular Weight	376.62 g/mol [1] [3]	351.46 g/mol [7]	389.7 g/mol [5]
Isotopic Purity	98 atom % D [1] [2]	Not Applicable	≥99% deuterated forms (d1-d38) [5] [6]
Property	Value	Conditions	
Critical Micelle Concentration (CMC) of DPC	~1.1 mM - 1.5 mM [4] [8] [9]	In aqueous solution	
Solubility (DPC-d38)	DMF: 16 mg/ml, DMSO: 16 mg/ml, Ethanol: 15 mg/ml, PBS (pH 7.2): 25 mg/ml [5] [6]	Room Temperature	
Solubility (DPC)	H_2O : 100 mg/mL, DMSO: 32.5 mg/mL [10]	Ultrasonic and warming may be required for DMSO [10]	
Solubility (DPC-d25)	10 mM in DMSO [3]	Room Temperature	

Experimental Protocols

The utility of **Dodecylphosphocholine-d25** is most evident in its application in NMR spectroscopy for the structural analysis of membrane proteins. Below are detailed methodologies for key experiments.

Protocol 1: Solubilization and Reconstitution of a Membrane Protein for Solution NMR Spectroscopy

This protocol outlines the steps for preparing a membrane protein sample with DPC-d25 for analysis by solution NMR.

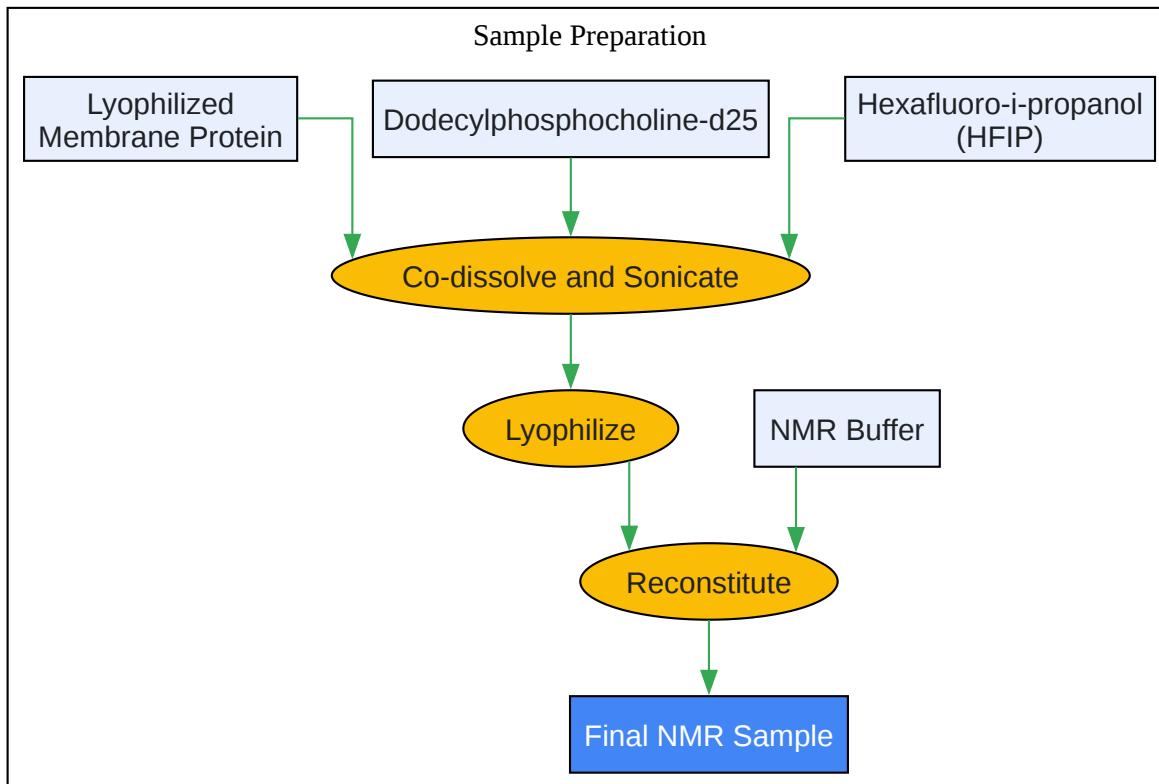
Materials:

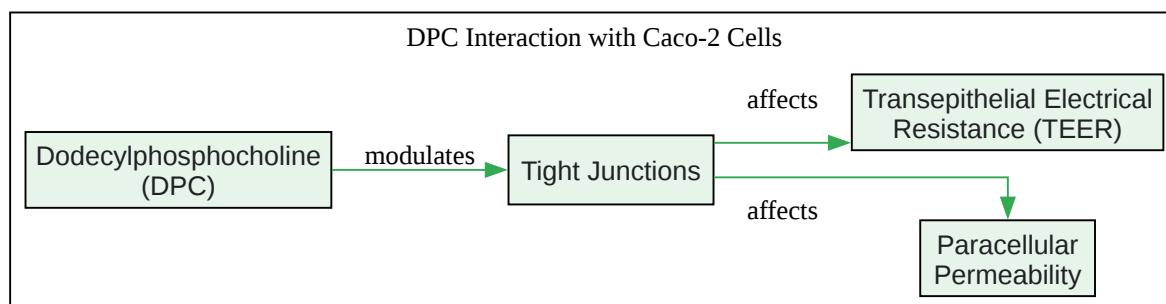
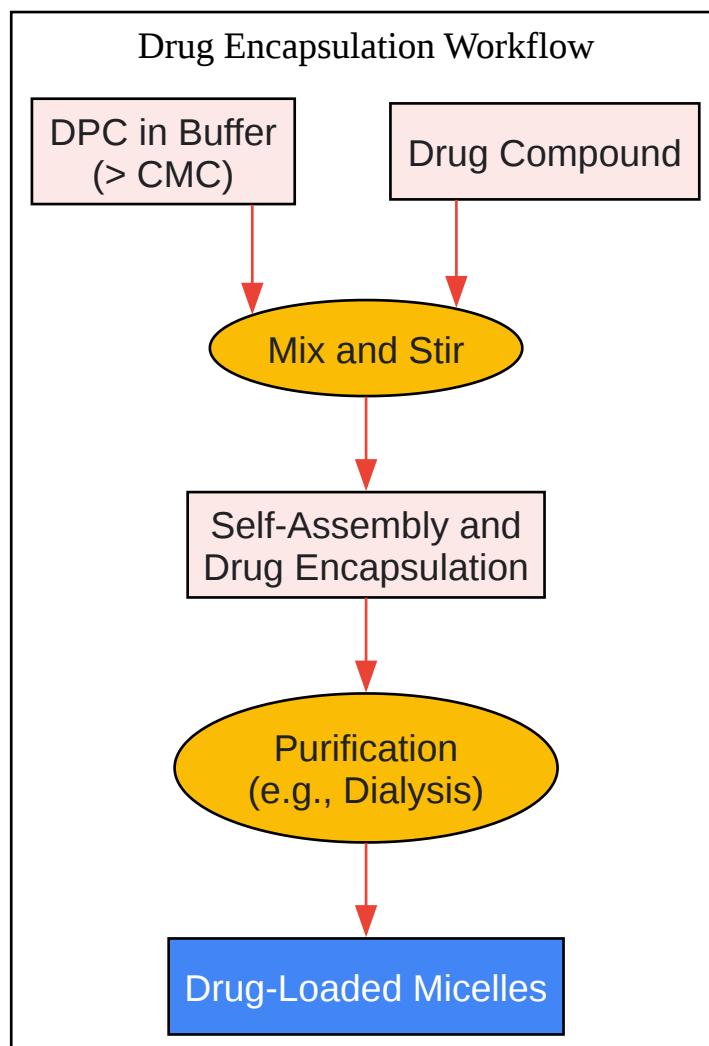
- Purified membrane protein (lyophilized)
- **Dodecylphosphocholine-d25** (DPC-d25)
- Hexafluoro-i-propanol (HFIP)
- NMR Buffer (e.g., 20 mM MES, pH 6.0, with 10% D₂O)
- Sonicator
- Lyophilizer
- NMR tubes

Methodology:

- Co-dissolution in Organic Solvent:
 - Weigh the appropriate amounts of the lyophilized membrane protein and DPC-d25. A typical starting point is a molar ratio of 1:100 (protein: detergent).
 - Dissolve the protein and DPC-d25 together in HFIP. This organic solvent ensures complete denaturation and subsequent uniform mixing of the protein and detergent.
 - Sonicate the solution for 10-15 minutes to ensure homogeneity.
- Lyophilization:
 - Freeze the HFIP solution containing the protein and DPC-d25 using liquid nitrogen.
 - Lyophilize the frozen mixture overnight to remove the HFIP. The resulting product should be a dry, fluffy powder.
- Reconstitution in NMR Buffer:
 - Carefully dissolve the lyophilized powder in the desired NMR buffer. This step should be done slowly, with gentle vortexing to aid dissolution and promote the formation of protein-detergent micelles.

- The final concentration of the protein for NMR studies is typically in the range of 0.1 to 1.0 mM.
- Sample Preparation for NMR:
 - Transfer the reconstituted sample into a high-quality NMR tube.
 - Centrifuge the NMR tube at a low speed to remove any aggregates.
 - The sample is now ready for NMR data acquisition.





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